

# An In-depth Technical Guide to (2-(Aminomethyl)phenyl)methanol

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## Compound of Interest

Compound Name: (2-(Aminomethyl)phenyl)methanol

Cat. No.: B150923

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## Introduction

**(2-(Aminomethyl)phenyl)methanol**, with the Chemical Abstracts Service (CAS) number 4152-92-5, is a versatile organic compound that serves as a crucial intermediate in various synthetic pathways.<sup>[1][2][3][4][5]</sup> Its unique bifunctional nature, possessing both a primary amine and a primary alcohol, makes it a valuable building block in medicinal chemistry and materials science.<sup>[6]</sup> This guide provides a comprehensive overview of its chemical properties, synthesis, applications, and safety considerations to support its effective use in research and development.

## Physicochemical Properties

A thorough understanding of the physicochemical properties of **(2-(Aminomethyl)phenyl)methanol** is fundamental to its application in experimental design.

Property	Value	Source
CAS Number	4152-92-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C8H11NO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Molecular Weight	137.18 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	271.2 ± 20.0 °C at 760 mmHg	<a href="#">[1]</a>
Density	1.1 ± 0.1 g/cm³	<a href="#">[1]</a>
pKa	14.28 ± 0.10 (Predicted)	<a href="#">[2]</a>
Appearance	Solid	<a href="#">[5]</a>
Storage Temperature	2-8°C, under inert atmosphere	<a href="#">[2]</a>

Synonyms: This compound is also known by several other names, including:

- [2-(aminomethyl)phenyl]methanol[\[2\]](#)[\[3\]](#)[\[4\]](#)
- o-(Hydroxymethyl)benzylamine[\[2\]](#)
- 2-(Aminomethyl)benzyl Alcohol[\[5\]](#)
- Benzenemethanol, 2-(aminomethyl)-[\[2\]](#)[\[5\]](#)

## Synthesis and Purification

The synthesis of **(2-(Aminomethyl)phenyl)methanol** can be achieved through various reductive amination strategies. A common precursor is 2-cyanobenzaldehyde.[\[1\]](#) While a specific, detailed synthesis protocol for **(2-(Aminomethyl)phenyl)methanol** is not readily available in the provided search results, a representative procedure for a similar compound, (4-Aminomethyl-phenyl)-methanol hydrochloride salt, involves the reduction of a nitrile. This process can be adapted for the synthesis of the target molecule.

## Representative Synthetic Workflow



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Caption: A generalized workflow for the synthesis and purification of **(2-(Aminomethyl)phenyl)methanol**.

## Detailed Experimental Protocol (Adapted)

This protocol is adapted from the synthesis of a related compound and should be optimized for the synthesis of **(2-(Aminomethyl)phenyl)methanol**.

- Reaction Setup: In a high-pressure reaction vessel, dissolve 2-cyanobenzaldehyde in a suitable solvent system such as methanol saturated with ammonia.
- Catalyst Addition: Carefully add a catalytic amount of Raney nickel to the solution under an inert atmosphere.
- Hydrogenation: Pressurize the vessel with hydrogen gas (e.g., 50 psi) and agitate the mixture at room temperature for an extended period (e.g., 20 hours).
- Workup: Upon completion, carefully filter the reaction mixture through a pad of celite to remove the catalyst.
- Isolation: Concentrate the filtrate under reduced pressure to yield the crude product.
- Purification: Further purification can be achieved through recrystallization or column chromatography to obtain the final, pure compound.

## Applications in Research and Development

**(2-(Aminomethyl)phenyl)methanol** is a valuable intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and materials science sectors.

## Pharmaceutical Intermediate

Its primary utility lies in its role as a building block for pharmaceutical intermediates.<sup>[2][4]</sup> The presence of both an amine and a hydroxyl group allows for sequential or orthogonal functionalization, enabling the construction of diverse molecular scaffolds. It has been identified as a useful research intermediate for the total synthesis of Adalinine.<sup>[4][7]</sup>

## Materials Science

In the field of materials science, the dual functionality of **(2-(Aminomethyl)phenyl)methanol** makes it a candidate for the development of novel polymers and resins.<sup>[6]</sup> The amine and hydroxyl groups can participate in polymerization and cross-linking reactions, which are essential for creating materials with tailored properties for applications in coatings, adhesives, and advanced composites.<sup>[6]</sup> Its incorporation into polymer backbones can impart enhanced thermal stability and reactivity.<sup>[6]</sup>

## Safety and Handling

Proper handling and storage of **(2-(Aminomethyl)phenyl)methanol** are crucial to ensure laboratory safety.

## Hazard Identification

According to safety data sheets, **(2-(Aminomethyl)phenyl)methanol** is associated with the following hazards:

- Causes skin irritation.<sup>[8][9]</sup>
- Causes serious eye irritation.<sup>[8][9]</sup>
- May cause respiratory irritation.<sup>[8][9]</sup>
- Harmful if swallowed.<sup>[9]</sup>

## Recommended Safety Precautions

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.<sup>[8][10]</sup>
- Ventilation: Use only in a well-ventilated area or outdoors.<sup>[8]</sup>

- Handling: Avoid breathing dust, fumes, gas, mist, vapors, or spray.[8] Wash skin thoroughly after handling.[8][10] Do not eat, drink, or smoke when using this product.[10]
- Storage: Store in a well-ventilated place and keep the container tightly closed.[8] Store in a cool, dry place for long-term storage.

## First Aid Measures

- If on skin: Wash with plenty of soap and water.[8]
- If inhaled: Remove the person to fresh air and keep them comfortable for breathing.[8]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8][10]
- If swallowed: Call a poison center or doctor if you feel unwell. Rinse mouth.[10]

## Conclusion

**(2-(Aminomethyl)phenyl)methanol** is a key chemical intermediate with significant potential in both pharmaceutical synthesis and materials science. Its versatile structure, combined with a growing understanding of its reactivity, will continue to drive innovation in these fields. Adherence to proper safety protocols is paramount to harnessing its full potential in a research and development setting.

## References

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